

Flazo Orange: A Technical Guide to Solubility and Stability

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Compound of Interest		
Compound Name:	Flazo Orange	
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the solubility and stability of **Flazo Orange**, chemically identified as 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol (CAS 3566-94-7). This document is intended for researchers, scientists, and professionals in drug development who utilize azo dyes in their work. It compiles available data on the physicochemical properties of **Flazo Orange**, outlines detailed experimental protocols for its solubility and stability assessment, and explores its interaction with relevant biological signaling pathways. All quantitative data is presented in clear, tabular formats for ease of comparison, and complex biological and experimental workflows are visualized using diagrams in the DOT language.

Introduction

Flazo Orange is an azo dye characterized by the molecular formula C₁₆H₁₁ClN₂O₂. Azo dyes are a significant class of organic compounds used in various industries, including textiles, printing, and biomedical research. Their utility is largely dictated by their physicochemical properties, particularly their solubility in various media and their stability under different environmental conditions. Understanding these parameters is critical for application development, formulation, and ensuring toxicological safety. This guide aims to provide a comprehensive technical resource on the solubility and stability of **Flazo Orange**.



Physicochemical Properties Chemical Structure

IUPAC Name: 1-[(5-chloro-2-hydroxyphenyl)diazenyl]naphthalen-2-ol[1]

• Synonyms: Flazo Orange, 1-(5-Chloro-2-hydroxyphenylazo)-2-naphthol[1]

CAS Number: 3566-94-7[1]

Molecular Formula: C₁₆H₁₁ClN₂O₂[1]

Molecular Weight: 298.73 g/mol

Solubility Profile

Quantitative solubility data for **Flazo Orange** is not readily available in peer-reviewed literature. However, based on its chemical structure—a largely aromatic and non-polar molecule—and general knowledge of similar azo dyes, it is predicted to have low solubility in aqueous solutions and higher solubility in organic solvents. The presence of hydroxyl groups may impart some limited aqueous solubility.

Table 1: Predicted Solubility of Flazo Orange



Solvent	Predicted Solubility	Notes
Water	Poorly soluble	The hydrophobic nature of the naphthol and chlorophenyl rings dominates.
Ethanol	Slightly soluble	The hydroxyl groups can interact with the alcohol.
Acetone	Soluble	A polar aprotic solvent capable of dissolving the compound.
Dimethylformamide (DMF)	Soluble	A common solvent for azo dyes.
Dimethyl Sulfoxide (DMSO)	Soluble	A versatile solvent for a wide range of organic compounds.

Note: The data in this table is predictive and should be confirmed by experimental analysis.

Stability Profile

Azo dyes are generally known for their relative stability to light and chemical degradation, which is essential for their function as colorants. However, they can be susceptible to degradation under specific conditions, such as strong reducing or oxidizing environments, extreme pH, and prolonged UV exposure. Under anaerobic conditions, the azo bond can be cleaved by microbial azoreductases.

Table 2: Factors Affecting the Stability of Flazo Orange



Condition	Effect on Stability
рН	Stable in neutral and slightly acidic/alkaline conditions. Potential for degradation at extreme pH values.
Temperature	Generally stable at ambient temperatures. Decomposition may occur at elevated temperatures.
Light (Photostability)	Azo dyes can undergo photo-isomerization (trans-cis) or photodegradation upon prolonged exposure to UV light.
Oxidizing/Reducing Agents	The azo bond is susceptible to cleavage by strong reducing agents.
Microbial Degradation	Can be degraded by microbial azoreductases under anaerobic conditions.

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **Flazo Orange** are provided below. These are based on standard methodologies for poorly soluble compounds and azo dyes.

Protocol for Determining Quantitative Solubility

This protocol is adapted from standard methods for determining the solubility of poorly soluble dyes.[2][3][4]

Objective: To determine the quantitative solubility of **Flazo Orange** in various solvents (e.g., water, ethanol, DMSO) at a specified temperature.

Materials:

- Flazo Orange (solid)
- Selected solvents (e.g., deionized water, absolute ethanol, DMSO)



- Analytical balance
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector
- Volumetric flasks and pipettes

Procedure:

- · Preparation of Saturated Solutions:
 - Add an excess amount of solid Flazo Orange to a known volume of each solvent in separate sealed vials.
 - Ensure there is undissolved solid material at the bottom of each vial.
- · Equilibration:
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Shake the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm) for 15-20 minutes to pellet the undissolved solid.
- Sample Preparation for Analysis:
 - Carefully withdraw a known volume of the clear supernatant from each vial.
 - Dilute the supernatant with an appropriate solvent to a concentration within the linear range of the HPLC calibration curve.

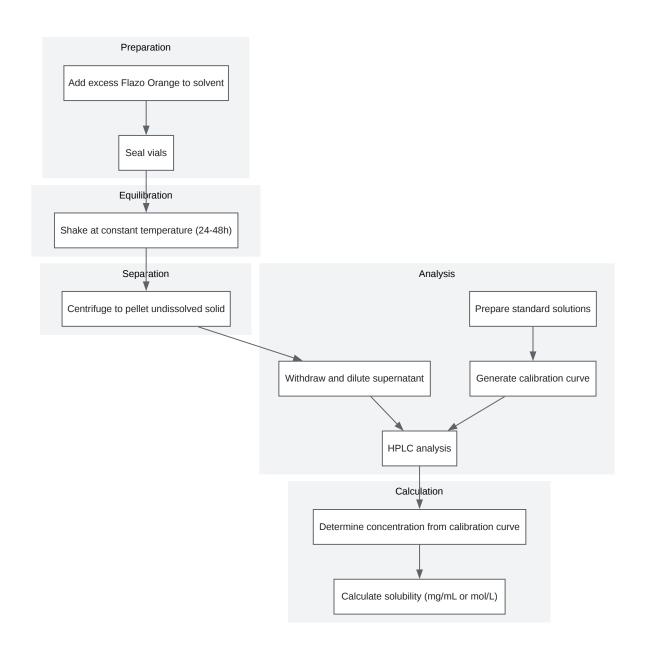


• HPLC Analysis:

- Prepare a series of standard solutions of **Flazo Orange** of known concentrations.
- Generate a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Inject the diluted supernatant samples into the HPLC system and record the peak areas.
- Calculation of Solubility:
 - Determine the concentration of Flazo Orange in the diluted samples using the calibration curve.
 - Calculate the original concentration in the saturated supernatant, taking into account the dilution factor. This value represents the solubility of Flazo Orange in that solvent at the specified temperature (e.g., in mg/mL or mol/L).

Workflow for Solubility Determination





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Caption: Workflow for determining the quantitative solubility of **Flazo Orange**.



Protocol for Stability Testing (Forced Degradation Study)

This protocol is based on the International Council for Harmonisation (ICH) guidelines for stability testing.[5][6][7][8]

Objective: To evaluate the stability of **Flazo Orange** under various stress conditions (hydrolytic, oxidative, and photolytic) to identify potential degradation products and degradation pathways.

Materials:

- Flazo Orange (solid)
- Hydrochloric acid (HCl) solutions (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solutions (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Deionized water
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
- Photostability chamber
- Oven

Procedure:

- Preparation of Stock Solution:
 - Prepare a stock solution of Flazo Orange in a suitable solvent (e.g., acetonitrile or methanol).
- · Acidic and Basic Hydrolysis:
 - To separate aliquots of the stock solution, add an equal volume of 0.1 M HCl and 0.1 M
 NaOH, respectively.



- Keep a control sample in deionized water.
- Store the samples at an elevated temperature (e.g., 60 °C) for a specified period (e.g., up to 24 hours), taking samples at various time points.
- Neutralize the acidic and basic samples before HPLC analysis.
- Oxidative Degradation:
 - To an aliquot of the stock solution, add an equal volume of 3% H₂O₂.
 - Store the sample at room temperature for a specified period, taking samples at various time points.
- Thermal Degradation:
 - Expose a solid sample of Flazo Orange to dry heat in an oven (e.g., 80 °C) for a specified period.
 - Dissolve the heat-treated solid in a suitable solvent for analysis.
- Photolytic Degradation:
 - Expose a solution of Flazo Orange and a solid sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber.
 - Keep control samples protected from light.
- HPLC Analysis:
 - Analyze all stressed and control samples by HPLC-PDA/MS.
 - Compare the chromatograms of the stressed samples with the control to identify degradation peaks.
 - The PDA detector can help in assessing peak purity and identifying chromophoric changes.



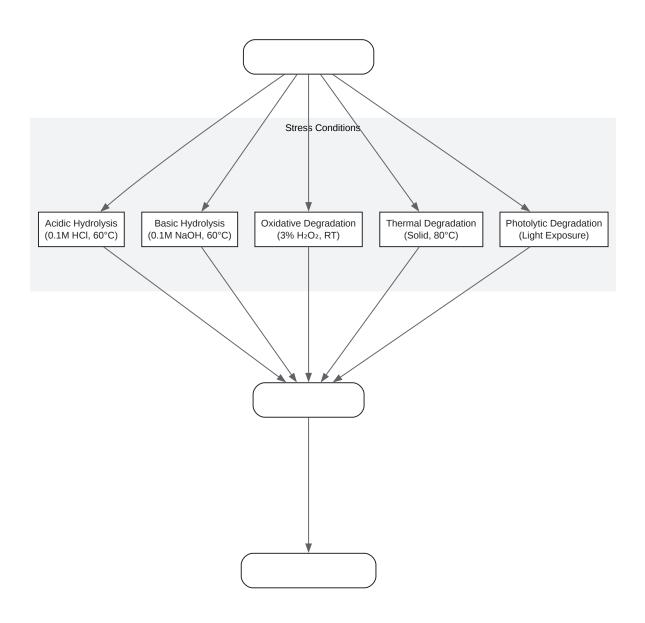




- The MS detector can be used to identify the mass of the degradation products.
- Data Evaluation:
 - Calculate the percentage degradation of Flazo Orange under each stress condition.
 - Characterize the major degradation products.

Workflow for Forced Degradation Study





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Caption: Workflow for conducting a forced degradation stability study of Flazo Orange.

Interaction with Signaling Pathways





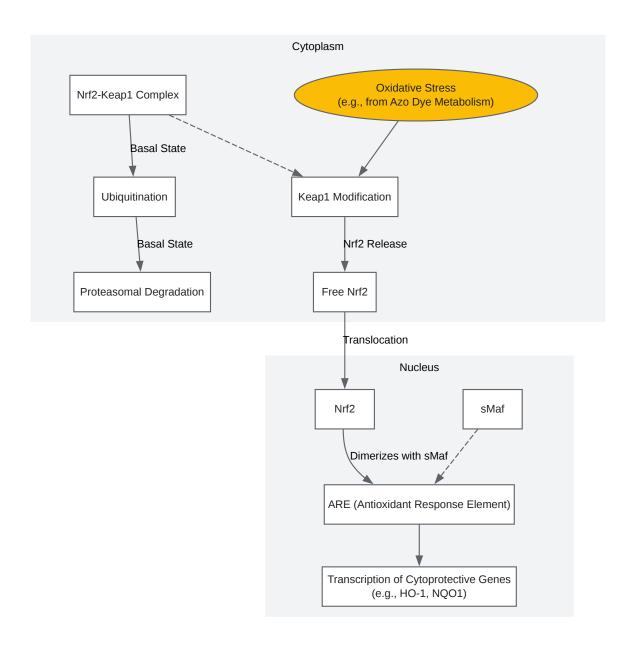


Exposure to azo dyes can induce cellular stress responses. One of the key pathways involved in the defense against oxidative and electrophilic stress is the Keap1-Nrf2 signaling pathway.[9] [10][11][12][13][14][15][16]

Under normal conditions, the transcription factor Nrf2 is kept in the cytoplasm by its inhibitor, Keap1, which facilitates its ubiquitination and subsequent proteasomal degradation. Upon exposure to stressors, such as reactive oxygen species that can be generated during the metabolism of azo dyes, Keap1 undergoes a conformational change, releasing Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of various cytoprotective genes, leading to their transcription. These genes encode for antioxidant enzymes (e.g., heme oxygenase-1, NAD(P)H:quinone oxidoreductase 1) and other proteins involved in detoxification and cellular defense.

Keap1-Nrf2 Signaling Pathway





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